

# where to source Androstadienone for research

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** 10,13-Dimethyl-1,2,6,7,8,9,11,12,14,15-decahydrocyclopenta[a]phenanthren-3-one

CAS No.: 4075-07-4

Cat. No.: S606906

Get  
Quote

## Supplier Information for Researchers

For research and development purposes, one specific supplier was identified in the search results. Their details are summarized in the table below.

Supplier Name	Chemical Specifications	Additional Services
---------------	-------------------------	---------------------

| **Zhishang Chemical** [1] | - **Chemical Name:** 4,16-Androstadien-3-one

- **CAS:** 4075-07-4
- **Appearance:** White powder
- **Purity:** 99.0% min [1] | - Sample availability [1]
- Customized packing [1]
- Provision of COA and other documentation [1] |

## A Research Overview of Androstadienone

Androstadienone is an endogenous steroid of the 16-androstene class and is widely studied as a **putative human pheromone** [2]. The table below summarizes its core characteristics.

Property	Description
Biosynthesis & Presence	Synthesized from androstadienol; predominant androstene in male semen, axillary sweat, and skin surfaces [1] [3].
Key Research Focus	Modulates mood, cognition, and physiology; effects are often context-dependent and sexually dimorphic [4] [5].
Current Scientific Consensus	Considered a putative pheromone; conclusive evidence as a definitive human sex pheromone is still debated, and more research is needed [4].

## Documented Psychological & Physiological Effects

Research indicates that Androstadienone can have a range of effects, particularly in the following areas:

- **Mood and Attention:** It has been shown to improve mood and enhance attention to emotional stimuli in women, particularly in a laboratory setting [1] [6]. It also "tunes" the brain to process emotional information more efficiently [6].
- **Social and Sexual Behavior:** In older adults, sensitivity to Androstadienone has been correlated with richer social lives, more frequent sexual thoughts, and more recent sexual activity [6].
- **Aggression (Sex-Dependent Modulation):** A 2023 study found that Androstadienone **reduced both reactive and proactive aggression in men**, while it **increased reactive aggression in women** [5].
- **Physiological Arousal:** It can enhance physiological arousal and maintain elevated cortisol levels in women [1] [5].
- **Brain Activation:** Neuroimaging studies show it activates the hypothalamus in a sex-specific manner (stronger in heterosexual women) and also engages brain regions linked to social cognition and attention [7] [8].

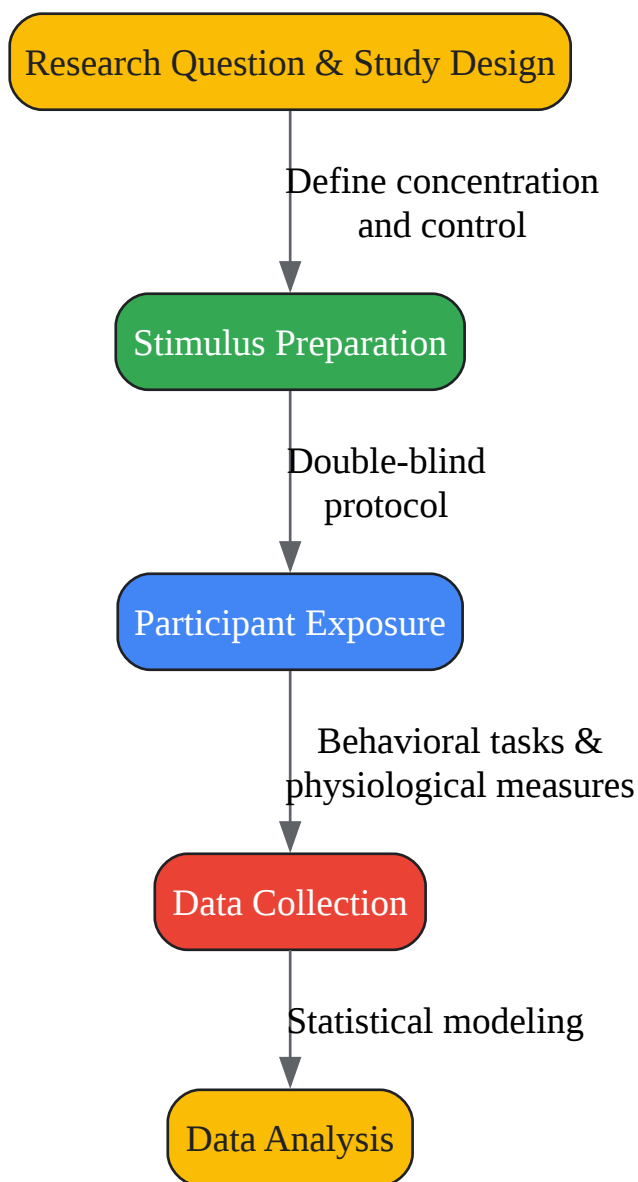
## Experimental Protocol Considerations

If you are planning experiments, here are some commonly used methodologies from recent studies.

- **Stimulus Preparation [5]:**
  - **Common Concentration:** 500  $\mu\text{M}$  in a carrier solution (e.g., 1% v/v clove oil in propylene glycol). This concentration is considered ecologically relevant as it is close to the mean level found in freshly produced apocrine sweat (440  $\mu\text{M}$ ).
  - **Control:** The carrier solution alone (1% v/v clove oil in propylene glycol).

- **Presentation:** Stimuli can be presented in opaque jars with nosepieces for consistent delivery.
- **Psychophysical Testing (Odor Sensitivity)** [6]:
  - A common method is the **staircase protocol** using devices like Sniffin' Sticks.
  - Participants are presented with triplets of pens (one containing the odorant, two with the carrier) in a forced-choice paradigm.
  - The concentration is increased after an incorrect answer and decreased after two consecutive correct answers, tracking the detection threshold across several reversals.
- **Common Behavioral Tasks:**
  - **Emotional Attention:** Dot-probe tasks with subliminal emotional (happy/angry) faces [6].
  - **Aggression:** Proactive and reactive aggression tasks [5].
  - **Cooperation:** Economic decision-making games like the Ultimatum Game and Dictator Game [8].
- **Blinding and Context:** Studies are typically double-blind and placebo-controlled. Note that research suggests results can be influenced by contextual factors, such as the gender of the experimenter [4].

The following diagram outlines a general experimental workflow for studying Androstadienone, integrating the key phases from stimulus preparation to data analysis.



[Click to download full resolution via product page](#)

*A general workflow for Androstadienone research*

## Guidance for Sourcing Research Chemicals

When procuring chemicals for research, it is crucial to exercise due diligence.

- **Verify Supplier Credentials:** Directly contact the supplier to request documentation such as a **Certificate of Analysis (COA)**, which provides independent verification of purity and identity [1].

- **Request Samples:** Many suppliers, including Zhishang Chemical, offer samples for preliminary testing [1].
- **Ensure Regulatory Compliance:** Confirm that the supplier can provide all necessary documentation for the safe and legal shipment of research chemicals to your location.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Best Androstadienone CAS 4075-07-4 | Zhishang Chemical [[zhishangchemical.com](http://zhishangchemical.com)]
2. - Wikipedia Androstadienone [[en.wikipedia.org](https://en.wikipedia.org)]
3. Use of gas chromatographic-mass spectrometric techniques in studies... [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
4. [sciencedirect.com/science/article/abs/pii/S0031938424002816](https://www.sciencedirect.com/science/article/abs/pii/S0031938424002816) [[sciencedirect.com](https://www.sciencedirect.com)]
5. modulates human aggression in a sex-dependent... Androstadienone [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
6. sensitivity is associated with attention to emotions... Androstadienone [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
7. Frontiers | Hypothalamic Response to the Chemo-Signal... [[frontiersin.org](https://www.frontiersin.org)]
8. A Putative Human Pheromone, Androstadienone ... | PLOS One [[journals.plos.org](https://journals.plos.org)]

To cite this document: Smolecule. [where to source Androstadienone for research]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b606906#where-to-source-androstadienone-for-research>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)